

Apiezon L Grease in Radiation Environments: Application Notes and Protocols

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Compound of Interest

Compound Name: APIEZON GREASE L

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Introduction

Apiezon L is a silicone and halogen-free hydrocarbon grease renowned for its exceptional performance in ultra-high vacuum applications.^{[1][2][3]} Its unique formulation provides excellent lubrication, low vapor pressure, and inherent resistance to radiation, making it a critical component in a variety of sensitive scientific and industrial processes conducted in radiation environments.^{[1][2][4][5][6]} This document provides detailed application notes and experimental protocols for the utilization of Apiezon L grease in environments where exposure to ionizing radiation is a concern.

Application Notes

Key Properties and Advantages

Apiezon L grease is distinguished by a combination of properties that make it highly suitable for use in radiation environments:

- Radiation Resistance:** As a halogen-free product, Apiezon L grease possesses built-in resistance to irradiation.^{[1][2][5]} It can withstand radiation levels of approximately 1 MGy from 4 MeV electrons with only a minor increase in stiffness, outperforming silicone, ester, or halogenated paraffin-based greases which tend to decompose at significantly lower radiation levels (around 0.1 MGy).^{[2][4][5]}

- **Ultra-High Vacuum Compatibility:** Apiezon L exhibits an extremely low vapor pressure of 7×10^{-11} Torr at 20°C, making it ideal for ultra-high vacuum systems where outgassing must be minimized.[1][5]
- **Excellent Lubrication:** It is specially formulated to provide long-lasting lubrication while maintaining an effective seal, crucial for the smooth operation of high-performance vacuum pumps and other mechanical components.[1][5][7]
- **Silicone-Free:** The absence of silicone prevents issues like 'creep' and 'carry over', which can contaminate samples and interfere with analytical techniques such as mass spectrometry and infrared spectroscopy.[1][4] This property is also vital in processes like industrial painting or metal deposition where silicone contamination can inhibit adhesion.[1]
- **'Gettering' Action:** The complex branched and unsaturated hydrocarbon structure of Apiezon L grease gives it a high molecular weight and strong absorption properties.[4][8] This "gettering" action allows it to absorb harmful greasy and chemical impurities from metal and glass surfaces.[1][5]
- **Ease of Removal:** Apiezon L is soluble in hydrocarbon solvents, making it easy to clean and remove from surfaces when no longer needed.[1][5]

Limitations and Considerations

While Apiezon L grease offers robust performance, users should be aware of the following limitations:

- **Gas Evolution at High Irradiation Levels:** At very high radiation doses, Apiezon L can evolve small quantities of gases, primarily methane and ethylene.[5][9][10] This can lead to a loss of its very low vapor pressure characteristics.[5][9][10]
- **Increased Stiffness:** While lubrication properties are maintained, the grease will experience a gradual increase in stiffness with increasing radiation exposure.[5][9]
- **Temperature Range:** Apiezon L is designed for use at ambient temperatures, typically between 10 to 30°C.[1][2] For applications requiring performance at higher temperatures, other grades like Apiezon H may be more suitable.[1]

Common Applications in Radiation Environments

Apiezon L grease is widely used in a variety of applications where radiation exposure is a factor:

- Nuclear Energy and Particle Accelerators: Lubrication of mechanical components in and around particle accelerators and nuclear reactors where radiation tolerance is essential.[\[9\]](#)
[\[11\]](#)
- Aerospace and Space Applications: Used by organizations such as NASA and the European Space Agency for lubricating components in spacecraft and satellites that are exposed to cosmic radiation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)
- Scientific Instrumentation: Lubrication of moving parts in electron microscopes and other analytical instruments where both high vacuum and radiation resistance are required.[\[12\]](#)
- Sealing and Lubrication of Vacuum Systems: General-purpose sealing and lubrication of joints and components in vacuum systems that may be subjected to irradiation.[\[2\]](#)

Quantitative Data

The following tables summarize the key quantitative properties of Apiezon L grease, including its performance in radiation environments.

Property	Value	Reference
Vapor Pressure @ 20°C	7×10^{-11} Torr	[1][2][5]
Typical Working Temperature Range	10 to 30°C	[1][2]
Radiation Resistance	Satisfactory lubrication after ~1 MGy (4 MeV electrons)	[4][5][9]
Outgassing (ASTM E595)	<1% TML, <0.1% CVCM	[12]
Relative Density @ 20°C	0.896	[12]
Thermal Conductivity @ 20°C	0.194 W/m°C	[12]
Volume Resistivity	1.2×10^{16} Ω cm	[12]

Radiation Effects on Apiezon L Grease	Observation	Reference
Change in Consistency	Small increase in stiffness/viscosity after ~1 MGy	[4][5][9]
Gas Evolution (at high irradiation)	Evolution of methane and ethylene	[5][9][10]
Lubricity	Markedly better lubricant at high irradiation levels than silicones, esters, and halogenated products	[4][9]

Experimental Protocols

The following are detailed protocols for evaluating the performance of Apiezon L grease in a radiation environment.

Protocol 1: Irradiation of Apiezon L Grease Samples

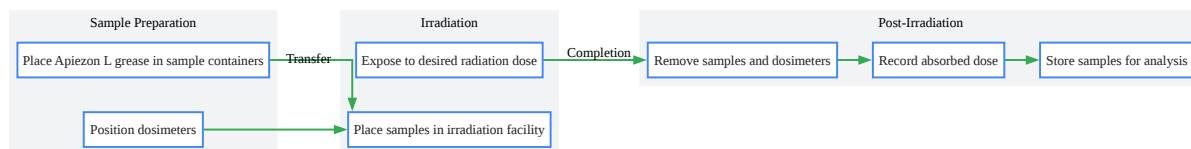
Objective: To expose samples of Apiezon L grease to a controlled dose of ionizing radiation.

Materials:

- Apiezon L grease
- Sample containers (e.g., shallow, open glass or aluminum dishes)
- Irradiation facility (e.g., Gamma irradiator with a known dose rate, or an electron beam accelerator)
- Dosimeters to measure the absorbed dose

Procedure:

- Prepare the grease samples by placing a thin, uniform layer (e.g., 1-2 mm thick) into the sample containers.
- Place the dosimeters adjacent to the samples to accurately measure the absorbed dose.
- Position the samples within the irradiation facility at a location with a calibrated and uniform radiation field.
- Expose the samples to the desired total absorbed dose (e.g., up to 1 MGy). The duration of exposure will depend on the dose rate of the facility.
- After irradiation, carefully remove the samples and dosimeters from the facility.
- Record the total absorbed dose as measured by the dosimeters.
- Allow the samples to rest in a controlled environment (e.g., 25°C) for a specified period before conducting post-irradiation analysis to allow for any short-lived radical species to decay.



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Workflow for the irradiation of Apiezon L grease samples.

Protocol 2: Post-Irradiation Consistency Measurement (Adapted from ASTM D217)

Objective: To quantify the change in consistency (stiffness) of Apiezon L grease after irradiation using the cone penetration method.

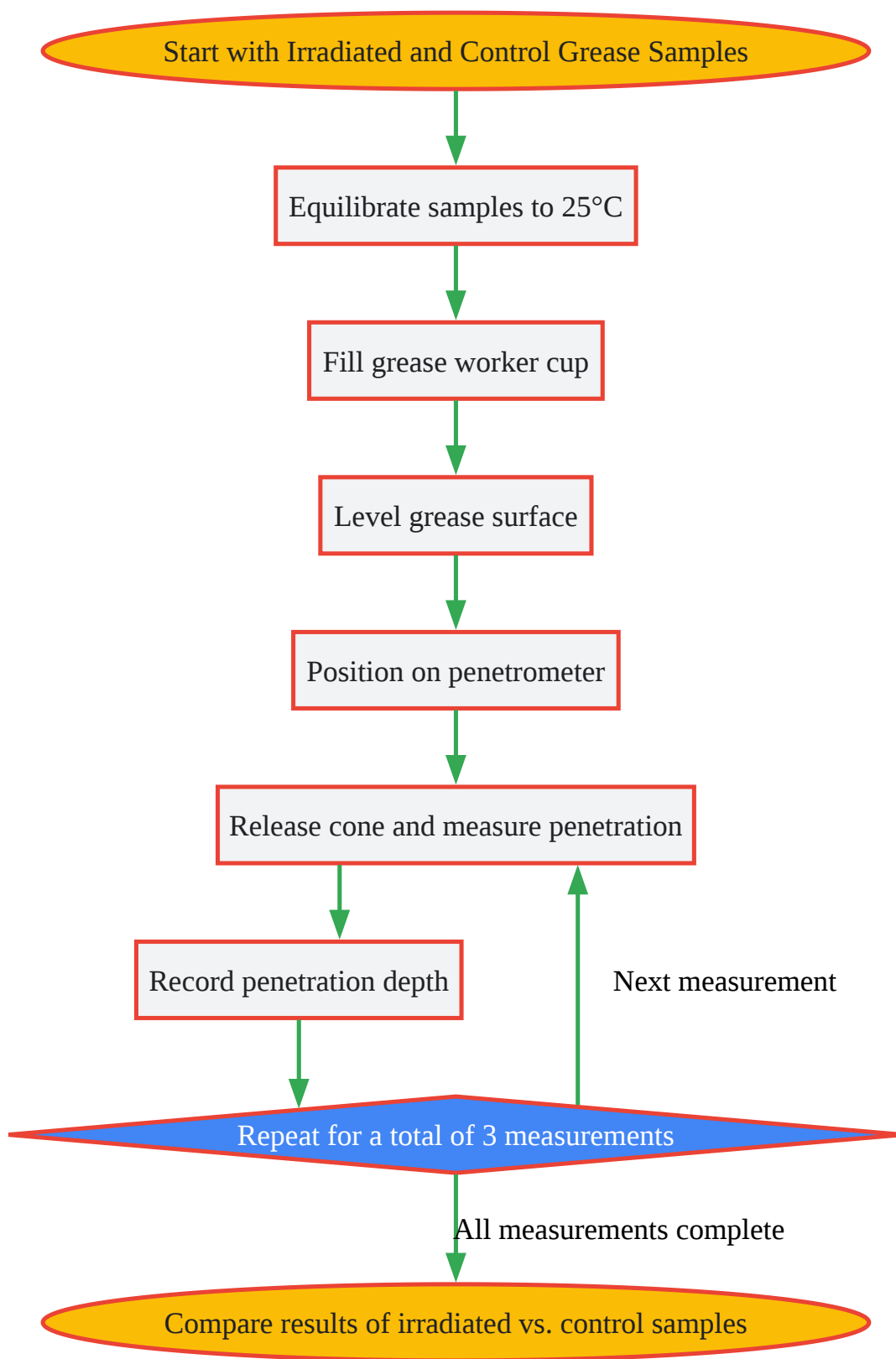
Materials:

- Irradiated and non-irradiated (control) Apiezon L grease samples
- Penetrometer with a standard cone and grease worker
- Constant temperature bath (25°C)

Procedure:

- Bring both the irradiated and control grease samples to a constant temperature of 25°C in the temperature bath.
- For "unworked" penetration, fill the grease worker cup with the sample, ensuring no air pockets are trapped.
- Level the surface of the grease and place the cup on the penetrometer table.

- Adjust the penetrometer so that the tip of the cone just touches the surface of the grease.
- Release the cone and allow it to fall freely into the grease for 5 seconds.
- Record the penetration depth in tenths of a millimeter.
- Repeat steps 2-6 for a total of three measurements for each sample and calculate the average.
- Compare the average penetration values of the irradiated and control samples to determine the change in consistency. A lower penetration value indicates increased stiffness.



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Workflow for post-irradiation consistency testing.

Protocol 3: Outgassing Characteristics (ASTM E595)

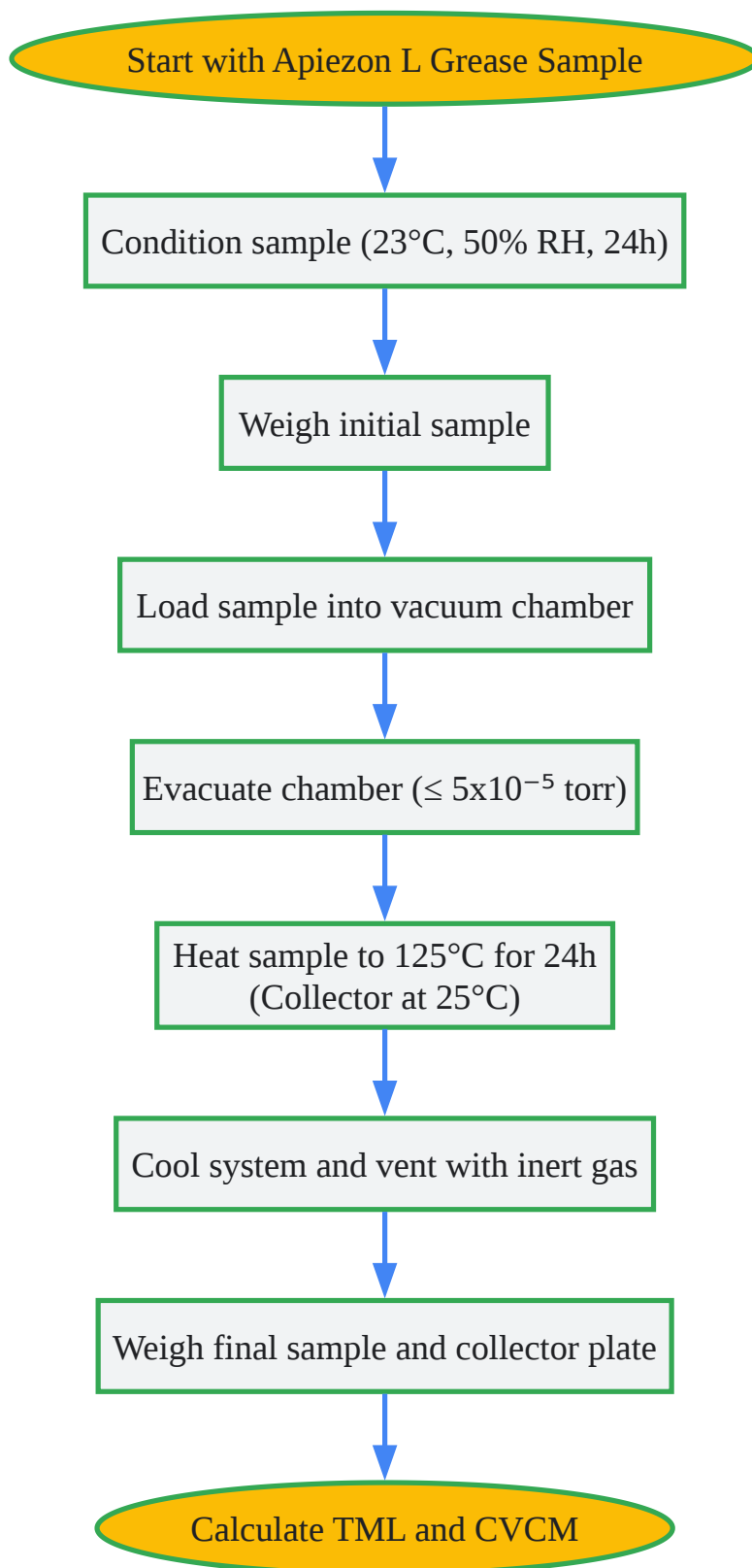
Objective: To determine the outgassing properties of Apiezon L grease in a vacuum environment.

Materials:

- Apiezon L grease
- ASTM E595 standard test apparatus (vacuum chamber, heated sample holder, cooled collector plate)
- Analytical balance

Procedure:

- Condition the grease sample at 23°C and 50% relative humidity for 24 hours.
- Accurately weigh the conditioned sample.
- Place the sample in the heated holder within the vacuum chamber.
- Evacuate the chamber to a pressure of at least 5×10^{-5} torr.
- Heat the sample to 125°C and maintain this temperature for 24 hours. During this time, a collector plate is maintained at 25°C to condense any outgassed volatile materials.
- After 24 hours, cool the system and return the chamber to atmospheric pressure with a dry, inert gas.
- Reweigh the sample and the collector plate.
- Calculate the Total Mass Loss (TML) and Collected Volatile Condensable Material (CVCM) as percentages of the initial sample mass.



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Workflow for ASTM E595 outgassing testing.

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